

Physical properties of 2,2-Diethoxyethylamine (boiling point, density)

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Technical Guide: Physical Properties of 2,2-Diethoxyethylamine

This technical guide provides an in-depth overview of the key physical properties of **2,2-diethoxyethylamine**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document includes a summary of its physical data, detailed experimental protocols for property determination, and a visualization of the compound-property relationship.

Core Physical Properties

2,2-Diethoxyethylamine, also known as aminoacetaldehyde diethyl acetal, is a colorless liquid with the chemical formula $C_6H_{15}NO_2$.^{[1][2]} It serves as a valuable synthetic intermediate in the preparation of various chemical compounds.^{[1][3]}

Quantitative Data Summary

The boiling point and density of **2,2-diethoxyethylamine** have been reported in various sources. A summary of these values is presented in the table below for easy reference and comparison.

Physical Property	Value	Conditions	Citations
Boiling Point	162-163 °C	at standard atmospheric pressure	[1] [3] [4] [5] [6] [7]
163 °C		at standard atmospheric pressure	[2] [8]
161-163 °C		at standard atmospheric pressure	
436.2 K (163.05 °C)	Not specified		[9]
Density	0.916 g/mL	at 25 °C	[5] [7] [10]
0.916 g/cm ³	Not specified		[4]
0.9152 g/cm ³	Not specified		[2]
0.92	Specific Gravity (20/20)		[8]

Experimental Protocols

Accurate determination of physical properties is crucial for the proper handling, application, and process design involving chemical compounds. Standardized methods ensure reproducibility and comparability of data.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[\[2\]](#)[\[9\]](#) For volatile organic liquids like **2,2-diethoxyethylamine**, the distillation range method is a standard approach.

Method: ASTM D1078 - Standard Test Method for Distillation Range of Volatile Organic Liquids

This method is suitable for liquids with boiling points between 30 and 350 °C that are chemically stable during distillation.[\[1\]](#)[\[8\]](#)

Apparatus:

- Distillation flask
- Condenser
- Heating source (e.g., heating mantle)
- Calibrated thermometer or temperature sensor
- Graduated cylinder for collecting the distillate

Procedure:

- A measured volume of the liquid sample is placed in the distillation flask.
- The apparatus is assembled, ensuring the thermometer bulb is correctly positioned to measure the vapor temperature.
- The sample is heated, and the temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- Heating is continued at a regulated rate, and the temperature is observed as the distillation proceeds.
- The temperature at which the last of the liquid evaporates from the bottom of the flask is recorded as the dry point.
- The boiling range is reported, which provides an indication of the substance's purity.

A simpler, micro-scale method often used in research labs is the capillary method.^{[2][11]} In this technique, a small amount of the liquid is heated in a tube along with an inverted capillary tube. The temperature at which a steady stream of bubbles emerges from the capillary, and upon cooling, the liquid just begins to enter the capillary, is taken as the boiling point.^{[2][12]}

Determination of Density

Density is a fundamental physical property defined as mass per unit volume. For liquids, several methods are available for accurate density measurement.

Method: ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter

This method is widely used for petroleum products and other liquids and offers high precision.

[3][4][5]

Principle: The method utilizes an oscillating U-tube. A small volume of the liquid sample (approximately 1-2 mL) is introduced into a temperature-controlled U-tube.[5][13] The change in the oscillation frequency of the tube caused by the mass of the sample is measured. This frequency change is then used with calibration data to determine the density of the liquid.[5]

Procedure:

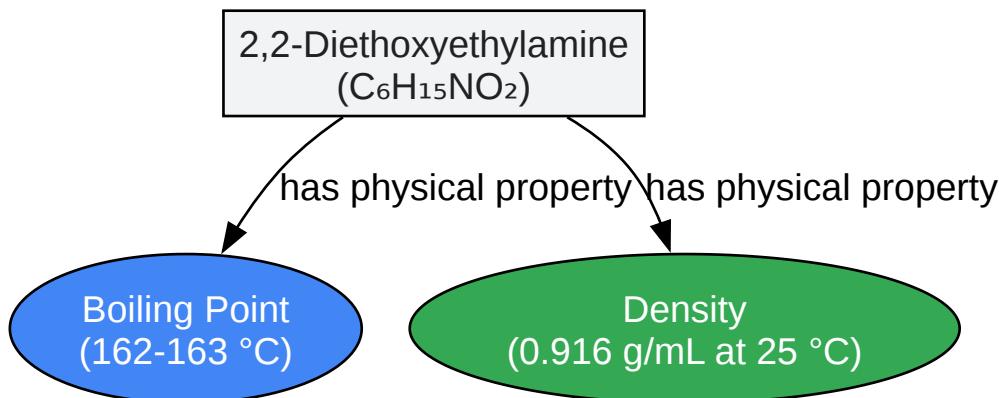
- The digital density meter is calibrated using certified reference standards (e.g., dry air and pure water).
- The sample is injected into the oscillating U-tube, ensuring no air bubbles are present.[3]
- The instrument measures the oscillation period and calculates the density at the specified temperature.
- The result is displayed digitally.

Other common methods for determining the density of a liquid include the use of:

- Pycnometers: A glass flask with a precisely known volume. The density is calculated from the mass of the liquid that fills the pycnometer.[14]
- Hydrometers: A weighted, sealed glass tube that floats in the liquid. The density is read from a calibrated scale on the stem of the hydrometer at the point where the liquid surface meets it.[14]

Logical Relationship Visualization

The following diagram illustrates the direct relationship between the chemical compound, **2,2-diethoxyethylamine**, and its fundamental physical properties.



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Caption: Relationship between **2,2-diethoxyethylamine** and its physical properties.

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